

SC-75416 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: SC-75416

Cat. No.: B1680881

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Application Notes and Protocols: SC-75416

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility of **SC-75416** in Dimethyl Sulfoxide (DMSO) and protocols for its application in experimental settings. **SC-75416** is a potent and selective cyclooxygenase-2 (COX-2) inhibitor investigated for its anti-inflammatory properties.

Solubility Data

SC-75416 exhibits good solubility in DMSO, a common aprotic solvent used for in vitro and in vivo studies. The following table summarizes the concentrations at which stock solutions of **SC-75416** can be prepared in DMSO.

Concentration (mM)	Mass of SC-75416 (for 1 mL of DMSO)	Molar Mass (g/mol)
1	0.3347 mg	334.72
5	1.6736 mg	334.72
10	3.3472 mg	334.72
50	16.736 mg	334.72

Experimental Protocols

Preparation of SC-75416 Stock Solutions in DMSO

Materials:

- **SC-75416** powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes

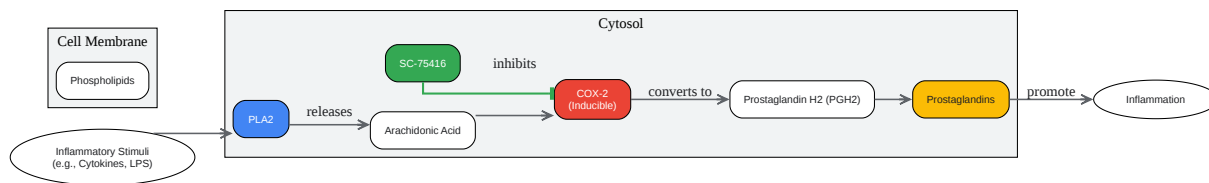
Procedure:

- Determine the required concentration and volume of the stock solution for your experiment.
- Weigh the appropriate amount of **SC-75416** powder using an analytical balance and place it into a sterile microcentrifuge tube or vial.
- Add the calculated volume of anhydrous DMSO to the tube containing the **SC-75416** powder.
- Vortex the solution until the **SC-75416** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may assist in dissolution.
- Store the stock solution at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).^[1] It is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Note: For cell culture experiments, the final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced toxicity.

Signaling Pathway

SC-75416 functions as a selective inhibitor of cyclooxygenase-2 (COX-2). The following diagram illustrates the COX-2 signaling pathway and the point of inhibition by **SC-75416**.



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Caption: COX-2 signaling pathway and inhibition by **SC-75416**.

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References

- 1. medkoo.com [medkoo.com]
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